

M12 Peptide Binding to Myoblasts: A Technical Guide

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Compound of Interest

Compound Name: Muscle homing peptide M12

Cat. No.: B15545394

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Audience: Researchers, scientists, and drug development professionals.

Introduction

The M12 peptide is a 12-amino-acid sequence (H-RRQPPRSISSHP-OH) identified through in vitro phage display that demonstrates a significant binding affinity for myoblasts.^{[1][2]} This muscle-homing characteristic makes it a promising candidate for targeted delivery of therapeutics to skeletal muscle tissue, a key area of interest in the development of treatments for muscular dystrophies and other muscle-related disorders.^{[1][2]} This technical guide provides an in-depth overview of the M12 peptide's binding to myoblasts, including available quantitative data, detailed experimental protocols, and a discussion of the likely internalization mechanisms.

Data Presentation: Binding Affinity and Cellular Uptake

While a specific dissociation constant (K_d) for the binding of the free M12 peptide to myoblasts has not been explicitly reported in the reviewed literature, several studies provide quantitative and qualitative evidence of its enhanced binding and uptake.

One study demonstrated a 2.44-fold increase in the cellular uptake efficiency of nanoparticles functionalized with the M12 peptide in C2C12 myoblasts compared to non-targeted nanoparticles. This highlights the peptide's ability to enhance cargo delivery into muscle cells. Furthermore, competitive binding experiments have shown that pre-incubation of C2C12 cells with free M12 peptide significantly decreases the uptake of M12-functionalized nanoparticles, indicating a specific, receptor-mediated binding process.

The following table summarizes the available data on the M12 peptide's interaction with myoblasts:

Parameter	Cell Line	Method	Result	Reference
Cellular Uptake Enhancement	C2C12 Myoblasts	Fluorescence Microscopy and Flow Cytometry	2.44-fold increase in uptake of M12-functionalized nanoparticles compared to control nanoparticles.	
Binding Specificity	C2C12 Myoblasts	Competitive Binding Assay	Pre-incubation with free M12 peptide significantly inhibited the uptake of M12-functionalized nanoparticles.	
In Vitro Validation	C2C12 Myoblasts	Fluorescence Microscopy	FAM-labeled M12 peptide showed greater internalization by C2C12 cells compared to a control muscle-specific peptide (MSP).[3]	[3]
In Vivo Targeting	mdx mice	IVIS Imaging	FAM-labeled M12 peptide showed preferential accumulation in skeletal muscle compared to the liver and other organs.[3]	[3]

Experimental Protocols

This section provides detailed methodologies for key experiments used to characterize the binding and uptake of the M12 peptide.

In Vitro Phage Display for M12 Peptide Identification

This protocol outlines the general steps for identifying muscle-specific peptides like M12 using a phage display library on a myoblast cell line (e.g., C2C12).

Objective: To isolate phage clones displaying peptides with high affinity for myoblasts.

Materials:

- Ph.D.-12 Phage Display Peptide Library
- C2C12 myoblast cell line
- Dulbecco's Modified Eagle's Medium (DMEM)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution
- Trypsin-EDTA
- Phosphate Buffered Saline (PBS)
- Bovine Serum Albumin (BSA)
- Luria-Bertani (LB) medium and agar plates
- E. coli host strain (e.g., ER2738)
- Polyethylene glycol (PEG) 8000
- Sodium chloride (NaCl)
- Tris-HCl

- Sodium dodecyl sulfate (SDS)
- Triton X-100
- Glycine-HCl
- IPTG and X-Gal for blue/white screening

Procedure:

- Cell Culture: Culture C2C12 myoblasts in DMEM supplemented with 10% FBS and 1% Penicillin-Streptomycin at 37°C in a 5% CO2 incubator.
- Biopanning (Round 1):
 - Seed C2C12 cells in a 6-well plate and grow to 80-90% confluency.
 - Wash cells with serum-free DMEM.
 - Incubate the cells with the phage library (e.g., 10^{11} pfu) in DMEM with 1% BSA for 1 hour at 37°C.
 - Wash the cells extensively with PBS containing 0.1% Tween-20 to remove non-bound phage.
 - Elute the bound phage using a low pH buffer (e.g., 0.2 M Glycine-HCl, pH 2.2) and immediately neutralize with Tris-HCl.
- Phage Amplification:
 - Infect a mid-log phase culture of E. coli with the eluted phage.
 - Amplify the phage by overnight culture in LB medium.
 - Precipitate the phage from the culture supernatant using PEG/NaCl.
 - Resuspend the phage pellet in PBS.

- Subsequent Rounds of Biopanning: Repeat the biopanning and amplification steps for 3-5 rounds, increasing the stringency of the washing steps in each round to select for high-affinity binders.
- Phage Titer and Clone Selection: After the final round, titer the eluted phage on LB agar plates with IPTG and X-Gal. Pick individual blue plaques for DNA sequencing to identify the peptide inserts.

Cellular Uptake Assay using Fluorescence Microscopy

Objective: To visualize the internalization of fluorescently labeled M12 peptide into myoblasts.

Materials:

- FAM-labeled M12 peptide
- C2C12 myoblasts
- Culture medium (DMEM with 10% FBS)
- PBS
- Paraformaldehyde (PFA)
- DAPI stain
- Fluorescence microscope

Procedure:

- Seed C2C12 cells on glass coverslips in a 24-well plate and allow them to adhere overnight.
- Incubate the cells with FAM-labeled M12 peptide (e.g., 50 μ M) in culture medium for a specified time (e.g., 2 hours) at 37°C.[3]
- Wash the cells three times with PBS to remove unbound peptide.
- Fix the cells with 4% PFA in PBS for 15 minutes at room temperature.

- Wash the cells again with PBS.
- Mount the coverslips on microscope slides using a mounting medium containing DAPI to stain the nuclei.
- Visualize the cells using a fluorescence microscope with appropriate filters for FAM (green) and DAPI (blue).

Quantitative Cellular Uptake Analysis by Flow Cytometry

Objective: To quantify the uptake of fluorescently labeled M12 peptide by myoblasts.

Materials:

- FAM-labeled M12 peptide
- C2C12 myoblasts
- Culture medium
- PBS
- Trypsin-EDTA
- Flow cytometer

Procedure:

- Seed C2C12 cells in a 6-well plate and grow to confluency.
- Incubate the cells with FAM-labeled M12 peptide at various concentrations for a defined period.
- Wash the cells with PBS.
- Detach the cells using Trypsin-EDTA and resuspend in PBS.
- Analyze the cell suspension using a flow cytometer, measuring the fluorescence intensity in the appropriate channel for the fluorophore.

- Gate the live cell population based on forward and side scatter to quantify the mean fluorescence intensity, which corresponds to the amount of internalized peptide.

Competitive Binding Assay

Objective: To determine if the binding of M12 peptide to myoblasts is specific and receptor-mediated.

Materials:

- Fluorescently labeled M12 peptide (or M12-functionalized fluorescent nanoparticles)
- Unlabeled M12 peptide
- C2C12 myoblasts
- Culture medium
- Flow cytometer or fluorescence microscope

Procedure:

- Seed C2C12 cells in appropriate culture vessels.
- Pre-incubate a set of cells with a molar excess of unlabeled M12 peptide (e.g., 100-fold) for 30-60 minutes at 37°C.
- To both the pre-incubated cells and a control set of cells (without unlabeled peptide), add the fluorescently labeled M12 peptide (or M12-functionalized nanoparticles).
- Incubate for the standard uptake duration.
- Wash the cells to remove unbound peptide/nanoparticles.
- Quantify the uptake of the fluorescently labeled entity using either flow cytometry or fluorescence microscopy. A significant reduction in fluorescence in the cells pre-incubated with unlabeled M12 peptide indicates competitive binding.

Signaling Pathways and Internalization Mechanism

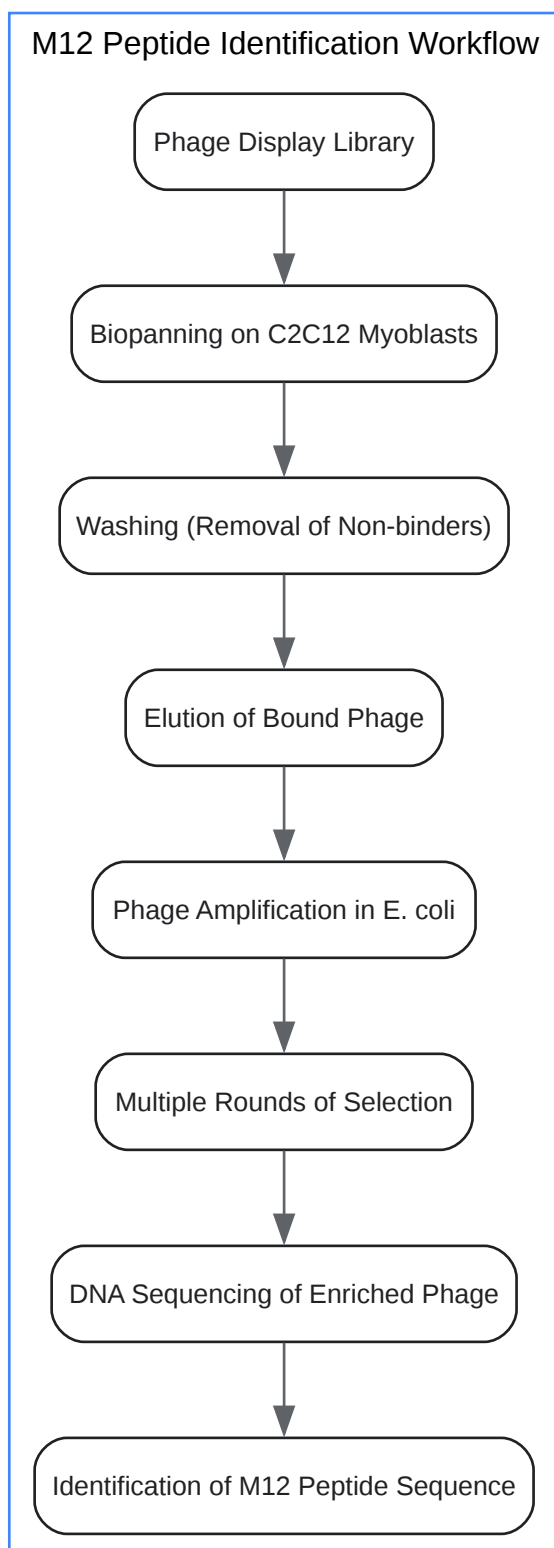
The specific cell surface receptor for the M12 peptide on myoblasts has not yet been identified. [1] Consequently, the direct downstream signaling cascade triggered by M12 binding remains to be elucidated. However, the available evidence, particularly from competitive binding assays, strongly suggests that the M12 peptide is internalized via receptor-mediated endocytosis. [4]

Receptor-mediated endocytosis is a process where cells internalize molecules by the inward budding of the plasma membrane. This process is initiated by the binding of a ligand (in this case, the M12 peptide) to a specific receptor on the cell surface.

The general steps of this pathway are:

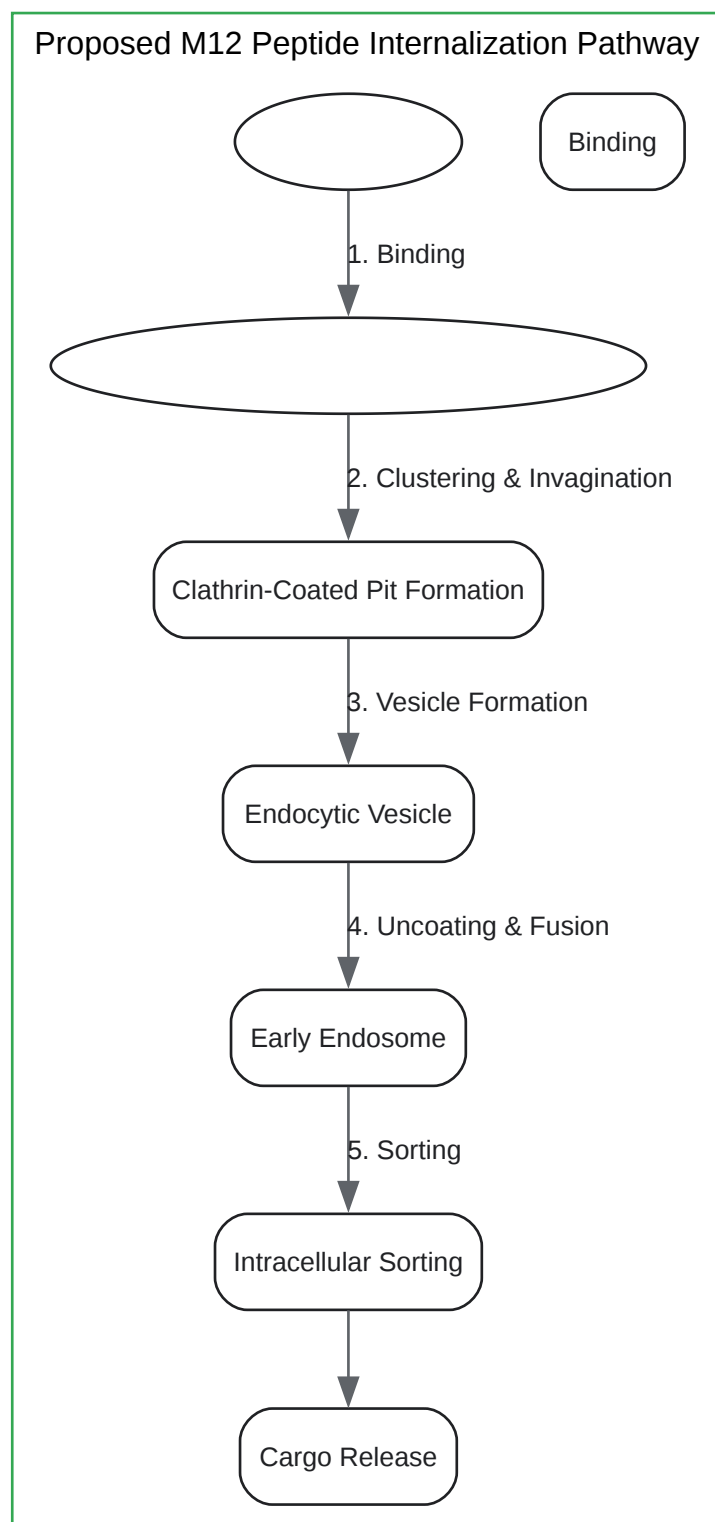
- **Binding:** The M12 peptide binds to its specific receptor on the myoblast surface.
- **Clustering and Invagination:** The ligand-receptor complexes cluster in specialized regions of the plasma membrane called clathrin-coated pits, which then invaginate.
- **Vesicle Formation:** The invaginated pits pinch off from the plasma membrane to form clathrin-coated vesicles containing the M12 peptide and its receptor.
- **Uncoating and Fusion:** The clathrin coat disassembles, and the vesicle fuses with an early endosome.
- **Sorting:** Within the endosome, the M12 peptide can be sorted for various intracellular destinations, such as degradation in lysosomes or release into the cytoplasm.

Visualizations



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Caption: Workflow for the identification of the M12 peptide.



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Caption: Receptor-mediated endocytosis of the M12 peptide.

Conclusion

The M12 peptide represents a significant tool for achieving targeted delivery to muscle cells. While the precise molecular interactions and signaling pathways are still under investigation, the existing data strongly support its efficacy in enhancing the uptake of various molecular cargos into myoblasts through a specific, receptor-mediated mechanism. The protocols and data presented in this guide offer a comprehensive resource for researchers aiming to utilize or further investigate the properties of the M12 peptide in the context of muscle-targeted therapies. Future research focused on identifying the M12 receptor will be crucial for fully elucidating its mechanism of action and optimizing its therapeutic applications.

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